

RGD Trifluoroacetate as a competitive inhibitor in integrin binding studies.

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Compound of Interest		
Compound Name:	RGD Trifluoroacetate	
Cat. No.:	B3177832	Get Quote

Application Notes: RGD Trifluoroacetate in Integrin Binding Studies

Introduction

Integrins are a family of transmembrane glycoprotein receptors that mediate cell-extracellular matrix (ECM) and cell-cell interactions.[1] These interactions are fundamental to numerous physiological and pathological processes, including cell adhesion, migration, proliferation, differentiation, and apoptosis.[1][2] A significant subset of integrins recognizes the tripeptide motif Arginine-Glycine-Aspartic acid (RGD), which is a common sequence found in many ECM proteins like fibronectin, vitronectin, and osteopontin.[3][4]

RGD-containing peptides, often available as trifluoroacetate salts for improved stability and solubility, function as potent competitive inhibitors of RGD-binding integrins. By mimicking the natural ECM ligands, soluble RGD peptides can block the binding site on integrins, thereby preventing cell adhesion and inhibiting downstream signaling pathways. This property makes **RGD trifluoroacetate** an invaluable tool for researchers, scientists, and drug development professionals studying integrin function, screening for anti-cancer therapeutics, and developing novel biomaterials.

Mechanism of Action: Competitive Inhibition

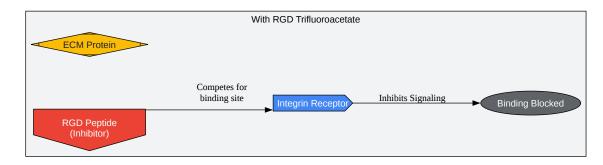


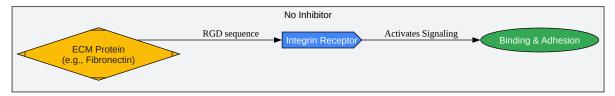
Methodological & Application

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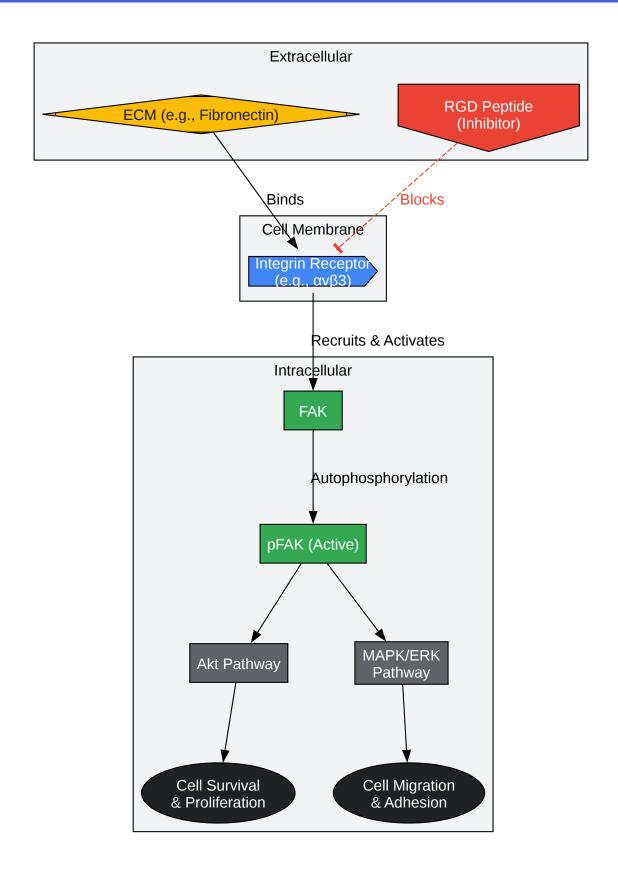
RGD trifluoroacetate acts as a competitive antagonist. The RGD peptide competes with RGD-containing proteins in the extracellular matrix for the same binding site on the integrin receptor. When **RGD** trifluoroacetate is present in sufficient concentration, it occupies the binding sites, thereby preventing the integrin from binding to its natural ligands and blocking the initiation of intracellular signaling.



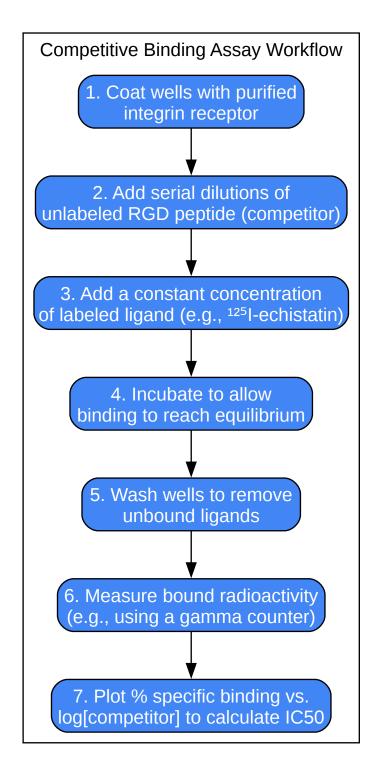




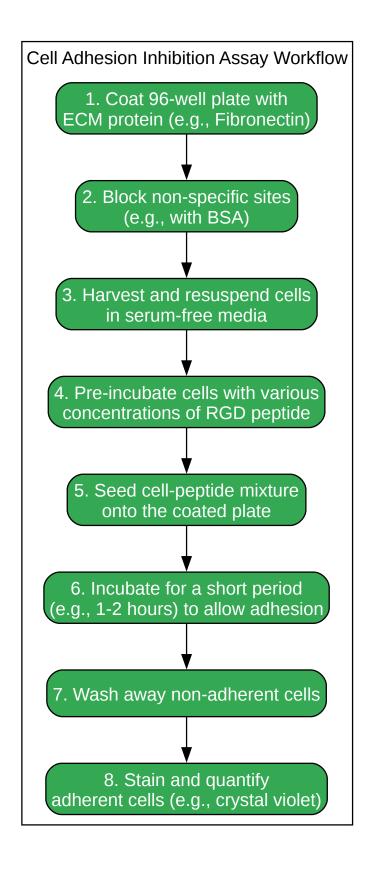












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